

# safety data sheet (SDS) for 2-Chloro-6-(trifluoromethoxy)phenol

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## Compound of Interest

Compound Name: 2-Chloro-6-(trifluoromethoxy)phenol  
CAS No.: 1036713-42-4  
Cat. No.: B2541899

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An In-depth Technical Guide to the Safe Handling of **2-Chloro-6-(trifluoromethoxy)phenol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been prepared as a technical guide based on available data for **2-Chloro-6-(trifluoromethoxy)phenol** and structurally related analogues. A complete, verified Safety Data Sheet (SDS) for this specific compound (CAS No. 1036713-42-4) was not available at the time of writing. The information herein is intended to provide a robust safety framework but should not supersede the official SDS provided by the manufacturer. Always consult the manufacturer-specific SDS for definitive safety, handling, and disposal information.

## Introduction and Scientific Context

**2-Chloro-6-(trifluoromethoxy)phenol** (CAS No. 1036713-42-4) is a halogenated and ether-substituted phenol derivative.<sup>[1]</sup> Its molecular structure, featuring a trifluoromethoxy (-OCF<sub>3</sub>) group, suggests potential applications in medicinal chemistry and materials science, where such moieties can enhance metabolic stability, bioactivity, and other physicochemical

properties.[2] However, the combination of a phenol backbone, a chlorine atom, and a trifluoromethoxy group also necessitates a comprehensive understanding of its potential hazards. Phenols as a class are known for their systemic toxicity and ability to be absorbed through the skin, often with a local anesthetic effect that can mask the initial extent of an injury. [3] The addition of halogen substituents can further modify this toxicological profile, often increasing persistence and potential for harm.[4]

This guide provides an in-depth analysis of the inferred hazards and outlines field-proven protocols for the safe handling, storage, and emergency management of this compound, synthesized from data on close structural analogues.

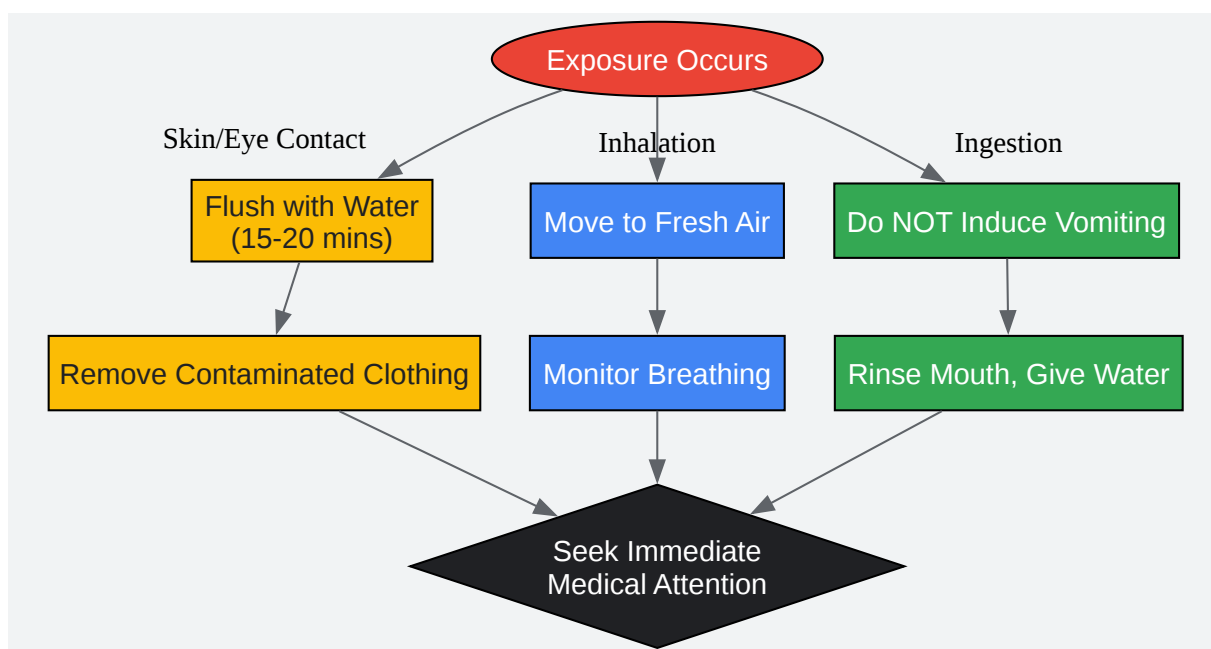
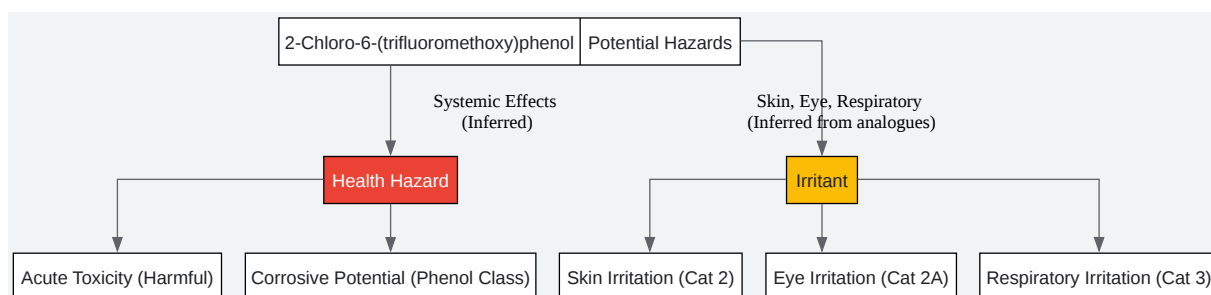
## Hazard Identification and Inferred Classification

Based on the hazard profiles of structurally similar compounds, such as 2-(Trifluoromethoxy)phenol and other chlorinated phenols, **2-Chloro-6-(trifluoromethoxy)phenol** should be handled as a hazardous substance. The primary health hazards are anticipated to be irritation and potential corrosion to the skin, eyes, and respiratory tract.[5][6]

Table 1: Inferred GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source (Analogue)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[5][6]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[5]
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4 (Assumed)	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled	[7]

Note: The acute toxicity classification is an assumption based on related fluorinated and chlorinated phenols and represents a cautious approach for safe handling.



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Caption: Decision workflow for first-aid response to exposure.

## Laboratory Handling and Engineering Controls

A proactive approach to safety through proper handling and engineering is paramount.

### 5.1. Engineering Controls

- Ventilation: All work involving **2-Chloro-6-(trifluoromethoxy)phenol**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure. [8]\* Safety Equipment: Eyewash stations and safety showers must be readily accessible and tested regularly. [9]
- 5.2. Safe Handling Protocols
- Avoid Contact: Implement procedures to avoid all direct contact with the substance. Do not get in eyes, on skin, or on clothing. [10]\* Hygiene: Wash hands and any exposed skin thoroughly after handling and before eating, drinking, or smoking. [5] Contaminated clothing should be removed immediately and laundered before reuse. \* Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. [1][5] The storage area should be designated for corrosive and toxic materials. Keep away from incompatible materials such as strong oxidizing agents. [11]

## Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Table 2: Recommended Personal Protective Equipment

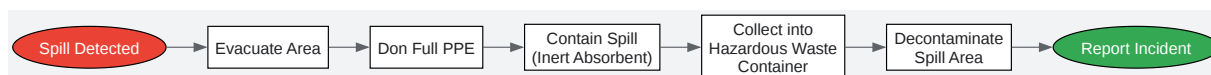
Protection Type	Specification	Rationale and Standards
Eye/Face	Chemical safety goggles. A face shield should be worn over goggles if there is a splash hazard.	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166. [9]
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene). Consult manufacturer's data for breakthrough time and compatibility.	Double-gloving may be appropriate for some procedures. Dispose of contaminated gloves properly. [10]
Body	Chemical-resistant lab coat. Additional protection such as an apron or full-body suit may be required for large quantities or significant splash risk.	To prevent skin exposure. [9]
Respiratory	Not typically required if work is performed within a certified fume hood. If aerosols/dust may be generated outside a hood, a NIOSH-approved respirator with appropriate cartridges is necessary.	To prevent inhalation. [12]

## Accidental Release and Disposal

### Protocol 7.1: Spill Response

- **Evacuate:** Evacuate all non-essential personnel from the immediate spill area. [13]2. **Ventilate:** Ensure the area is well-ventilated (fume hood extraction). [13]3. **PPE:** Don appropriate PPE, including respiratory protection if the spill is large or ventilation is inadequate.
- **Containment:** For liquid spills, absorb with an inert, non-combustible material such as vermiculite, dry sand, or earth. [10] For solid spills, carefully sweep up to avoid creating dust.

- Collection: Place the absorbed material or swept solid into a suitable, labeled, and sealed container for hazardous waste disposal. [13]6. Decontamination: Clean the spill area thoroughly with an appropriate solvent (e.g., as recommended by institutional safety officers), followed by soap and water.
- Reporting: Report the incident to the appropriate environmental health and safety department.



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Caption: Step-by-step workflow for responding to an accidental spill.

## 7.2. Waste Disposal

- This material and its container must be disposed of as hazardous waste. [5]\* Disposal should be carried out by a licensed and approved waste disposal contractor in accordance with all federal, state, and local regulations. [10]\* Do not allow the product to enter drains or waterways.

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